

# Standardized Procedure for Pediatric DMSA Scans: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *2,3-Dimercaptosuccinic acid*

Cat. No.: *B1196315*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed, standardized procedure for conducting pediatric Technetium-99m dimercaptosuccinic acid (DMSA) renal cortical scintigraphy. The protocols outlined are based on established guidelines from leading nuclear medicine societies and are intended to ensure procedural consistency and data reliability for clinical research and drug development applications.

A DMSA scan is a nuclear medicine imaging test that provides detailed pictures of the kidneys. [1] It is used to evaluate the function, size, shape, and position of the kidneys, and to detect scarring that may be caused by frequent infections.[2] The procedure involves the intravenous injection of a radiopharmaceutical, Technetium-99m DMSA, which is taken up by the renal cortex.[2]

## I. Core Applications in a Research Context

In the context of research and drug development, pediatric DMSA scans are invaluable for:

- Assessing Renal Parenchymal Damage: Quantifying the extent of renal scarring secondary to conditions like vesicoureteral reflux (VUR) and recurrent urinary tract infections (UTIs).[3]
- Evaluating Novel Therapeutic Efficacy: Monitoring the effectiveness of new treatments aimed at preventing or mitigating kidney damage.

- Longitudinal Studies: Tracking changes in differential renal function and cortical morphology over time in pediatric cohorts with congenital or acquired renal abnormalities.[\[4\]](#)
- Preclinical to Clinical Translation: Establishing baseline renal function and morphology in pediatric participants in clinical trials.

## II. Quantitative Data Summary

The following tables summarize key quantitative parameters for pediatric DMSA scans, compiled from established guidelines.

Table 1: Radiopharmaceutical Dosing

Parameter	Value	Reference
Radiopharmaceutical	Technetium-99m DMSA (99mTc-DMSA)	<a href="#">[4]</a>
Recommended Activity	1.85 MBq/kg (0.05 mCi/kg)	<a href="#">[5]</a> <a href="#">[6]</a>
Minimum Administered Activity	18.5 MBq (0.5 mCi)	<a href="#">[5]</a> <a href="#">[6]</a>
Maximum Administered Activity	100 MBq (2.7 mCi)	<a href="#">[6]</a>

Table 2: Image Acquisition Parameters

Parameter	Planar Imaging	SPECT Imaging	Reference
Collimator	High or ultra-high resolution, parallel-hole	High or ultra-high resolution	[4]
Pinhole collimator for infants	[4]		
Matrix Size	128 x 128 or 256 x 256	128 x 128	[4][7]
Image Counts	300,000 - 500,000 counts per image	N/A	[4][7]
Acquisition Time	Approximately 5-10 minutes per view	30-second stops at 6° intervals for 360°	[8][9]
Patient Positioning	Supine	Supine	[4][8]

### III. Detailed Experimental Protocol

This protocol outlines the standardized procedure for performing a pediatric DMSA scan.

#### 1. Patient Preparation

- No Special Dietary Preparation: The child can eat and drink as usual prior to the scan.[1][2]
- Hydration: Encourage the child to drink fluids to ensure adequate hydration, which can help reduce pelvic retention of the radiopharmaceutical.[8]
- Explanation and Comfort: Provide a simple explanation of the procedure to the child. Comfort items such as a favorite toy or book are recommended.[1][2]
- Sedation: For young children who may have difficulty remaining still, sedation may be necessary. If sedation is planned, specific fasting guidelines must be followed.[10][11]

#### 2. Radiopharmaceutical Administration

- Venous Access: A fine butterfly needle (23-25 gauge) or an intravenous (IV) cannula is inserted into a vein in the child's hand, arm, or foot.[8][12] The use of a local anesthetic cream can minimize discomfort.[13]
- Injection: The calculated dose of  $^{99m}\text{Tc}$ -DMSA is administered intravenously.[2]
- Waiting Period: There is a waiting period of 2 to 4 hours between the injection and the scan to allow for the radiopharmaceutical to be absorbed by the kidneys.[2][10] During this time, the child can leave the department.[2]

### 3. Image Acquisition

- Voiding Before Scan: The child should be encouraged to urinate immediately before the scan begins to minimize interference from bladder activity.[4] For infants, a fresh diaper should be applied.[14]
- Positioning: The child is positioned supine on the imaging table.[4] Immobilization aids such as sandbags or swaddling for infants may be used to minimize movement.[4]
- Imaging Views:
  - Planar Imaging: At a minimum, posterior and both posterior oblique views are acquired.[7] An anterior view is recommended if there is a suspected horseshoe or ectopic kidney.[8]
  - SPECT Imaging: If available, SPECT acquisition is recommended for all patients to provide 3D anatomical detail.[4] Pinhole collimator images are an alternative for infants.[4]
- Image Capture: The gamma camera is positioned close to the child without touching them. [12] Each planar image is acquired for a preset number of counts or time.[8]

### 4. Data Analysis and Interpretation

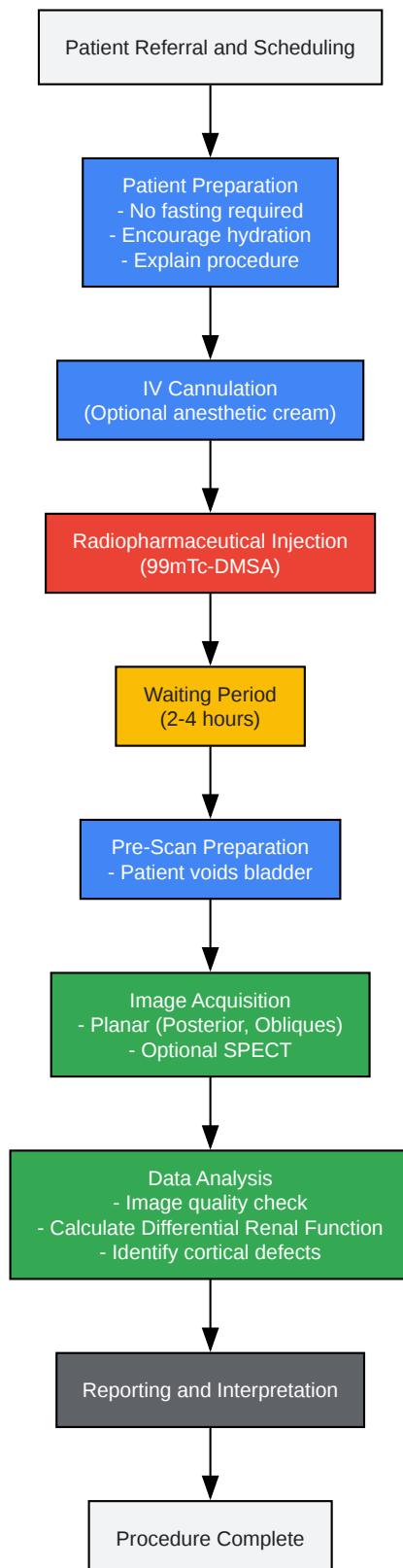
- Image Review: The acquired images are reviewed for quality and to assess the size, shape, position, and morphology of the kidneys.[7]
- Differential Renal Function (DRF): The relative uptake of  $^{99m}\text{Tc}$ -DMSA in each kidney is calculated to determine the differential renal function. Normal values are typically between

45% and 55% for each kidney.<sup>[8]</sup> The geometric mean of counts from anterior and posterior views can be used for more accurate DRF calculation, especially in cases of ectopic or malrotated kidneys.<sup>[7]</sup>

- Identification of Cortical Defects: The images are inspected for any areas of reduced or absent radiopharmaceutical uptake, which may indicate renal scarring or acute pyelonephritis.<sup>[4]</sup>

## IV. Experimental Workflow Diagram

The following diagram illustrates the standardized workflow for a pediatric DMSA scan.

[Click to download full resolution via product page](#)

Caption: Standardized workflow for a pediatric DMSA scan.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chp.edu [chp.edu]
- 2. DMSA Renal Kidney Scan | Boston Children's Hospital [childrenshospital.org]
- 3. Renal Cortical Imaging with Tc-99m DMSA in Children: An Institutional Review - PMC [pmc.ncbi.nlm.nih.gov]
- 4. radiopharmaceuticals.info [radiopharmaceuticals.info]
- 5. radiopaedia.org [radiopaedia.org]
- 6. snmmi.org [snmmi.org]
- 7. cdn.ymaws.com [cdn.ymaws.com]
- 8. nucleanord.fr [nucleanord.fr]
- 9. radiology.wisc.edu [radiology.wisc.edu]
- 10. DMSA Scan | Children's Hospital of Philadelphia [chop.edu]
- 11. hopkinsmedicine.org [hopkinsmedicine.org]
- 12. uhcw.nhs.uk [uhcw.nhs.uk]
- 13. ulh.nhs.uk [ulh.nhs.uk]
- 14. wyevalley.nhs.uk [wyevalley.nhs.uk]
- To cite this document: BenchChem. [Standardized Procedure for Pediatric DMSA Scans: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1196315#standardized-procedure-for-pediatric-dmsa-scans>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)